

DBCO-PEG3-Amine: A Technical Guide to Safe Handling and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DBCO-PEG3-amine

Cat. No.: B8116158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling considerations for **DBCO-PEG3-amine**, a bifunctional linker commonly used in bioconjugation, drug delivery systems, and proteomics. Due to the limited availability of comprehensive toxicological data, this document emphasizes a cautious approach to handling, grounded in standard laboratory safety practices for compounds with unknown hazardous properties.

Compound Profile

DBCO-PEG3-amine, with the chemical formula $C_{27}H_{33}N_3O_5$ and a molecular weight of approximately 479.57 g/mol, is a molecule featuring a dibenzocyclooctyne (DBCO) group and a primary amine, connected by a hydrophilic polyethylene glycol (PEG) spacer.^[1] The DBCO moiety allows for copper-free click chemistry reactions with azide-containing molecules, a bioorthogonal reaction widely used in biological systems.^[2] The terminal amine group provides a reactive handle for conjugation to various electrophiles.

Chemical and Physical Properties:

Property	Value	Source
CAS Number	2093409-57-3	[2] [3]
Molecular Formula	C ₂₇ H ₃₃ N ₃ O ₅	
Molecular Weight	479.57	
Appearance	Off-white to light yellow solid or light yellow oil	
Purity	>95%	
Solubility	Soluble in DCM, THF, acetonitrile, DMF, and DMSO	

Hazard Identification and Safety Precautions

While a specific hazard classification under Regulation (EC) No. 1272/2008 is not consistently available for **DBCO-PEG3-amine**, a safety data sheet for a structurally related compound suggests it may not be classified as hazardous. However, it is crucial to note that the chemical, physical, and toxicological properties of **DBCO-PEG3-amine** have not been thoroughly investigated. Therefore, it should be handled with care, assuming it may be harmful. Some commercial preparations may contain residual solvents like acetonitrile (up to 5%), which is a known hazardous substance.

Precautionary Statements:

Statement ID	Precautionary Statement	Source
P260	Do not breathe dust/fume/gas/mist/vapors/spray.	
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P308 + P311	IF exposed or concerned: Call a POISON CENTER or doctor.	

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **DBCO-PEG3-amine** and to ensure the safety of laboratory personnel.

Storage:

- Store at -20°C in a tightly sealed container.
- Keep away from moisture and light.
- For solutions in solvent, store at -80°C for up to six months or -20°C for one month.

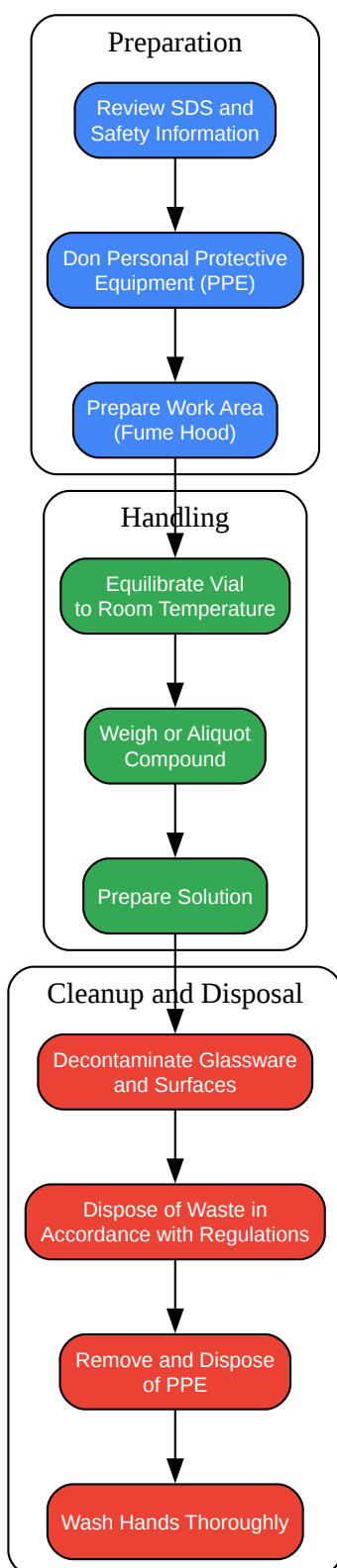
Handling:

- Allow the vial to warm to room temperature before opening to prevent moisture condensation.

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid inhalation of any dust or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- For unused portions, consider flushing the vial with an inert gas like nitrogen or argon before resealing and storing.

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the key steps for safely handling **DBCO-PEG3-amine** in a research setting.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **DBCO-PEG3-amine**.

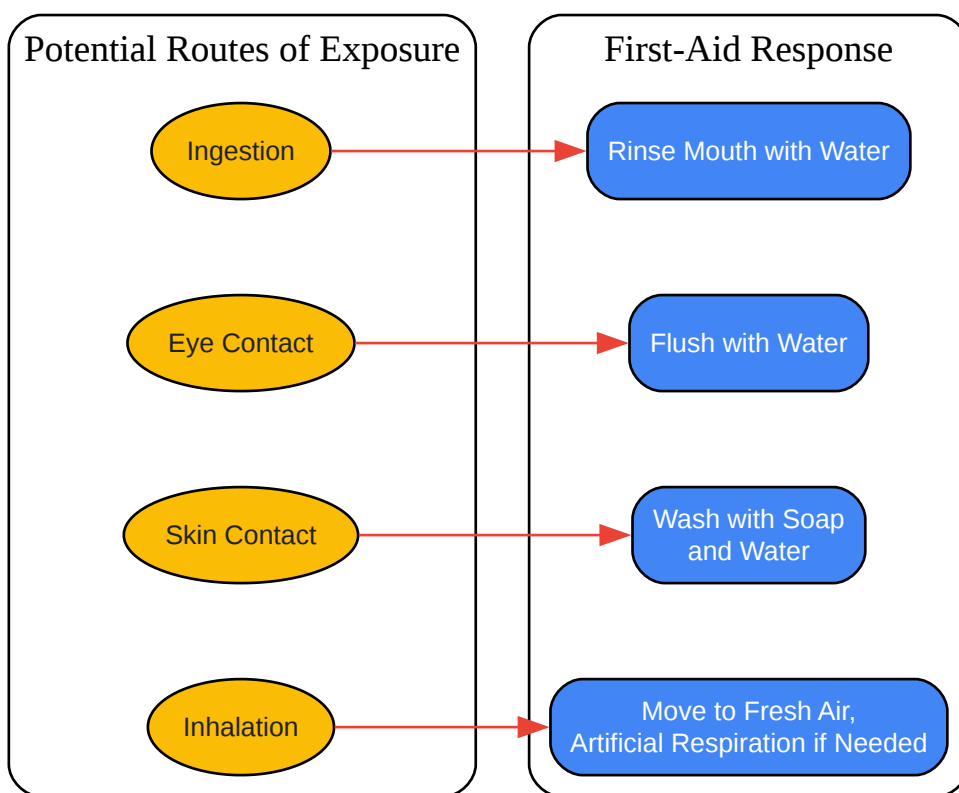
First-Aid Measures

In the event of exposure, follow these first-aid guidelines.

Exposure Route	First-Aid Measures	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	
Skin Contact	Wash off with soap and plenty of water.	
Eye Contact	Flush eyes with water as a precaution.	
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	

Exposure and First-Aid Pathways

The following diagram illustrates the potential routes of exposure and the corresponding initial first-aid responses.



[Click to download full resolution via product page](#)

Caption: Routes of exposure and corresponding first-aid measures for **DBCO-PEG3-amine**.

Accidental Release Measures

In case of a spill, ventilate the area and keep away from ignition sources. Absorb the spill with an inert material such as vermiculite, dry sand, or earth, and place it in a chemical waste container. Do not flush to the sewer. Dispose of the waste in accordance with environmental protection regulations.

Fire-Fighting Measures

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire. Wear a self-contained breathing apparatus if necessary. Hazardous decomposition products may include carbon oxides.

Stability and Reactivity

DBCO-PEG3-amine is stable under normal operating conditions. Avoid high temperatures and strong oxidizing agents. Also, avoid buffers containing azides, as they can react with the DBCO group.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal Safety Data Sheet (SDS) and should not be considered a complete guide to all possible hazards. Researchers should always consult the most up-to-date SDS provided by the supplier and adhere to all institutional and governmental safety regulations. All products are intended for research and development purposes only and are not for use in humans or animals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DBCO-PEG3-amine - Conju-Probe: Enable Bioconjugation [conju-probe.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. precisepeg.com [precisepeg.com]
- To cite this document: BenchChem. [DBCO-PEG3-Amine: A Technical Guide to Safe Handling and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8116158#dbco-peg3-amine-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com